

5-Bromobenzothiazole: A Technical Guide to its Melting Point and Stability

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromobenzothiazole

Cat. No.: B1273570

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties of **5-Bromobenzothiazole**, with a specific focus on its melting point and chemical stability. This document is intended to be a valuable resource for professionals in research and development, particularly in the pharmaceutical and chemical industries, who utilize **5-bromobenzothiazole** as a key building block in the synthesis of novel compounds.

Core Physicochemical Properties

5-Bromobenzothiazole is a halogenated heterocyclic compound that serves as a crucial intermediate in the synthesis of various biologically active molecules. Its structure, featuring a benzene ring fused to a thiazole ring with a bromine substituent, imparts unique reactivity and properties.

Data Presentation

The quantitative data for the melting point of **5-Bromobenzothiazole** is summarized in the table below for easy reference and comparison.

Parameter	Value	Source
Melting Point	105-110 °C	Sigma-Aldrich
Molecular Formula	C ₇ H ₄ BrNS	Sigma-Aldrich
Molecular Weight	214.08 g/mol	Sigma-Aldrich
Appearance	Powder	Sigma-Aldrich
Purity	97%	Sigma-Aldrich

It is important to note that a previously reported higher melting point range of 194-198 °C corresponds to 2-Amino-**5-bromobenzothiazole**, a distinct derivative of the core molecule.

Stability and Storage

While specific quantitative data on the thermal decomposition of **5-Bromobenzothiazole**, such as thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) studies detailing its decomposition onset and profile, are not readily available in the public domain, its handling and storage recommendations provide insight into its stability.

5-Bromobenzothiazole is classified as a combustible solid. For optimal stability and to prevent degradation, it is recommended to store the compound in a dry, well-sealed container under refrigerated conditions (2-8°C). As with many halogenated organic compounds, it should be handled with care to minimize exposure and potential environmental impact. The development of a stability-indicating assay method (SIAM) is recommended for formulations containing **5-Bromobenzothiazole** to monitor its concentration accurately over time, free from interference by potential degradation products.^[1]

Experimental Protocols

Melting Point Determination (Adapted from USP <741>)

The determination of the melting range of **5-Bromobenzothiazole** can be performed using the United States Pharmacopeia (USP) <741> method for Class I substances.

Apparatus:

- Capillary melting point apparatus
- Melting point capillaries
- Thermometer calibrated against USP reference standards

Procedure:

- **Sample Preparation:** A small amount of finely powdered **5-Bromobenzothiazole** is introduced into a capillary tube, which is then tapped gently to pack the sample to a height of 2-4 mm.
- **Instrument Setup:** The melting point apparatus is pre-heated to a temperature approximately 10°C below the expected melting point of **5-Bromobenzothiazole**.
- **Measurement:** The capillary tube is inserted into the apparatus. The temperature is then ramped up at a rate of approximately 1°C per minute.
- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the substance is completely molten.

Thermal Stability Assessment (General Protocol based on OECD Guidelines)

A general protocol for assessing the thermal stability of a chemical substance like **5-Bromobenzothiazole** can be adapted from the OECD Guidelines for the Testing of Chemicals, specifically utilizing techniques like thermogravimetric analysis (TGA).

Apparatus:

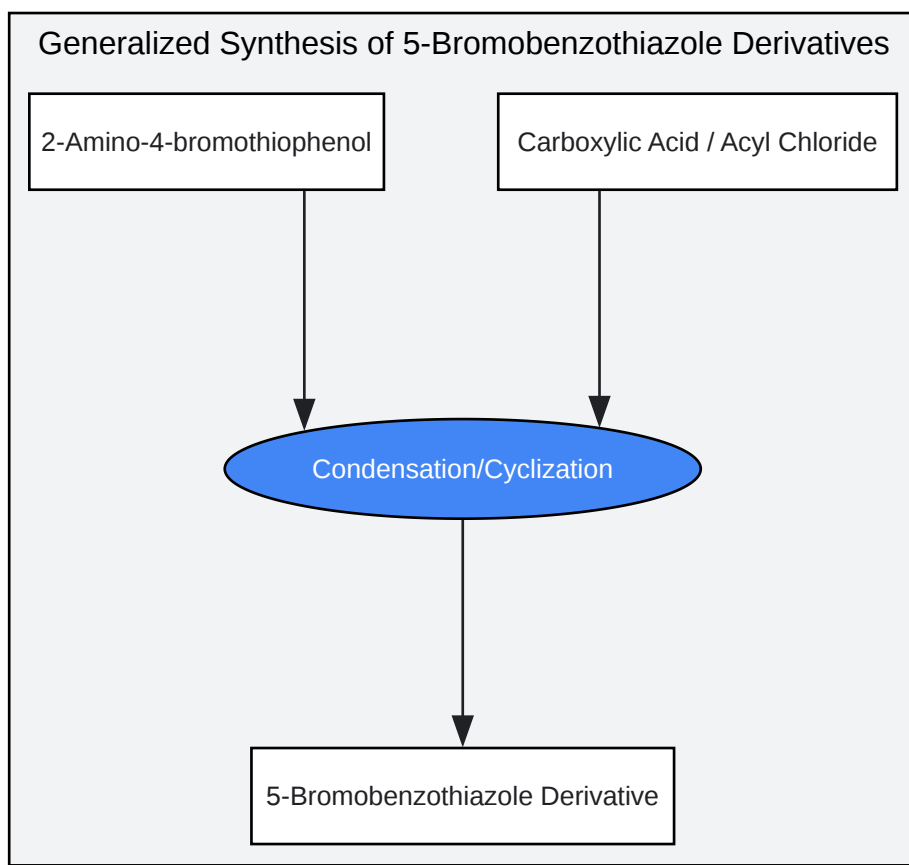
- Thermogravimetric Analyzer (TGA)
- Inert gas supply (e.g., Nitrogen) and oxidizing gas supply (e.g., Air)
- Sample pans (e.g., alumina)

Procedure:

- **Sample Preparation:** A small, accurately weighed sample of **5-Bromobenzothiazole** (typically 5-10 mg) is placed into a tared TGA sample pan.
- **Instrument Setup:** The TGA is programmed with a specific temperature profile. A common method is a linear temperature ramp, for instance, from ambient temperature to 600°C at a heating rate of 10°C/min.
- **Atmosphere:** The experiment is conducted under a controlled atmosphere, typically an inert gas like nitrogen, to assess thermal decomposition. A separate experiment can be run under an oxidizing atmosphere like air to evaluate oxidative stability.
- **Data Analysis:** The TGA instrument records the mass of the sample as a function of temperature. The resulting TGA curve is analyzed to determine the onset temperature of decomposition (often reported as T_{5%}, the temperature at which 5% mass loss occurs) and the temperatures of maximum rates of decomposition from the derivative of the TGA curve (DTG curve).^[2]

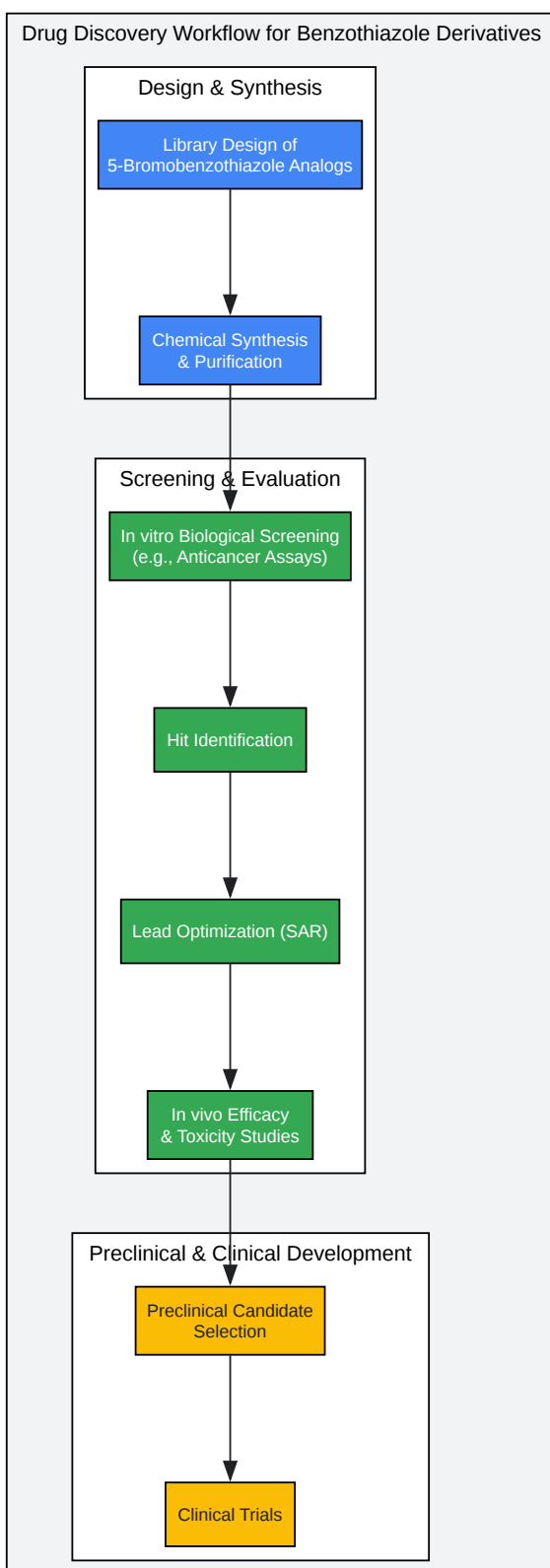
Mandatory Visualizations

The following diagrams illustrate a generalized synthetic pathway and a drug discovery workflow relevant to **5-Bromobenzothiazole** and its derivatives.



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Caption: Generalized synthetic route to **5-Bromobenzothiazole** derivatives.



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References

- 1. ijsdr.org [ijsdr.org]
- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [5-Bromobenzothiazole: A Technical Guide to its Melting Point and Stability]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273570#5-bromobenzothiazole-melting-point-and-stability]

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